

A Systematic Guide to the IUPAC Nomenclature of 3,3-Diphenyl-2-butanone

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Compound of Interest

Compound Name: 3,3-Diphenyl-2-butanone

Cat. No.: B8528689

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Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the International Union of Pure and Applied Chemistry (IUPAC) nomenclature for the chemical compound **3,3-Diphenyl-2-butanone**. As a Senior Application Scientist, the objective is to not only provide the definitive name but to also elucidate the systematic process and chemical logic that underpins its derivation. This ensures a reproducible and verifiable understanding of complex organic nomenclature, a critical skill in chemical research and drug development.

Deconstruction of the Molecular Structure

The foundational step in IUPAC nomenclature is a thorough analysis of the molecule's constituent parts. The structure of **3,3-Diphenyl-2-butanone** is comprised of a central aliphatic carbon chain, a ketone functional group, and two phenyl substituents.

Component	Chemical Formula	Description
Parent Chain	C ₄ H ₈ (Butane)	A four-carbon alkane chain forms the backbone of the molecule.
Functional Group	C=O (Carbonyl)	A ketone functional group is present, indicated by a carbonyl group bonded to two carbon atoms.
Substituents	C ₆ H ₅ (Phenyl)	Two phenyl groups are attached to the parent chain.

A visual representation of the molecular structure is essential for a clear understanding of the spatial arrangement of these components.

Caption: Molecular structure of **3,3-Diphenyl-2-butanone**.

Application of IUPAC Nomenclature Rules

The IUPAC system provides a standardized set of rules to ensure that every distinct chemical compound has a unique and unambiguous name. The naming of **3,3-Diphenyl-2-butanone** is a systematic process that follows these core principles.

Identification of the Parent Chain

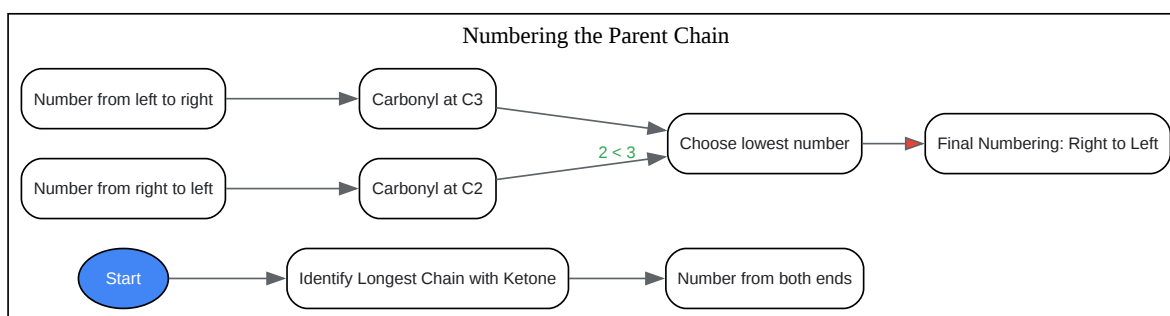
The first step is to identify the longest continuous carbon chain that contains the principal functional group.^{[1][2][3]} In this molecule, the principal functional group is the ketone (carbonyl group). The longest carbon chain containing the carbonyl carbon consists of four carbon atoms. Therefore, the parent alkane is butane.

Naming the Parent Chain with the Principal Functional Group

For ketones, the '-e' at the end of the parent alkane name is replaced with the suffix '-one'.^{[4][5]}^[6] Thus, 'butane' becomes 'butanone'.

Numbering the Parent Chain

The parent chain must be numbered to give the principal functional group the lowest possible locant (number).^{[2][7][8]} In this case, numbering from right to left gives the carbonyl carbon the number 2, while numbering from left to right gives it the number 3.



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- To cite this document: BenchChem. [A Systematic Guide to the IUPAC Nomenclature of 3,3-Diphenyl-2-butanone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8528689#3-3-diphenyl-2-butanone-iupac-name>]

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